

Using cyclopropyl-phenyl-methanone oxime as a pharmaceutical intermediate

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Compound of Interest

Compound Name: *Cyclopropyl-phenyl-methanone oxime*

Cat. No.: *B12458453*

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Executive Summary

Cyclopropyl-phenyl-methanone oxime (CPMO) represents a high-value pharmacophore scaffold in modern medicinal chemistry. Its structural utility lies in the cyclopropyl moiety, which serves as a metabolically stable, conformationally rigid bioisostere for isopropyl or ethyl groups. This guide details the synthesis, purification, and downstream transformation of CPMO.

Key Applications:

- **Precursor to Primary Amines:** Synthesis of Cyclopropyl(phenyl)methanamine, a core scaffold in NMDA antagonists and antidepressants.
- **Beckmann Rearrangement:** Access to N-cyclopropylbenzamides (NK1 receptor antagonist fragments).
- **Fragment-Based Drug Discovery (FBDD):** Introduction of "magic methyl" equivalent rigidity to reduce entropic penalties in ligand binding.

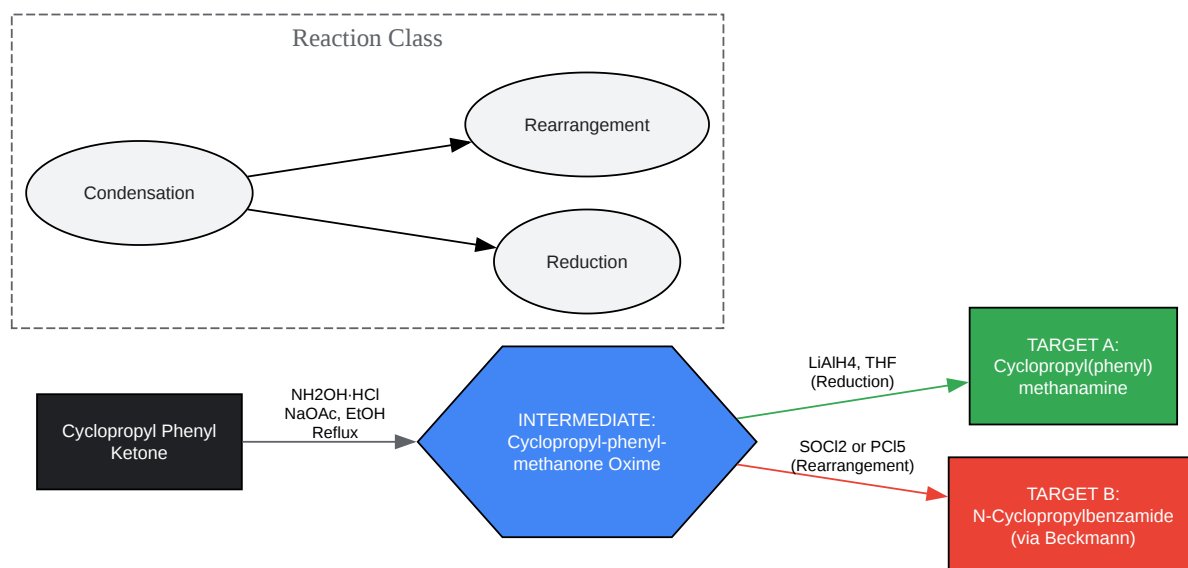
Chemical Profile & Strategic Value

Property	Specification
IUPAC Name	Cyclopropyl(phenyl)methanone oxime
CAS Number	13952-69-7 (Generic/Isomer nonspecific)
Molecular Weight	161.20 g/mol
LogP	~2.3 (Moderate Lipophilicity)
Key Feature	Cyclopropyl Ring: Resists CYP450 oxidation better than alkyl chains; provides unique σ -character (Walsh orbitals) capable of interacting with receptor aromatic residues.

Strategic Insight: The oxime functionality is not merely a masking group but a "switch." Depending on the reagent chosen (Reduction vs. Acid Catalysis), the molecule diverges into two distinct chemical spaces (Amine vs. Amide).

Workflow Visualization

The following diagram illustrates the divergent synthesis pathways starting from the parent ketone.



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Caption: Divergent synthesis pathways from the parent ketone to amine and amide scaffolds.

Protocol A: Synthesis of Cyclopropyl-Phenyl-Methanone Oxime

Objective: Conversion of phenyl cyclopropyl ketone to its oxime with >95% yield and controlled E/Z isomerism.

Materials:

- Cyclopropyl phenyl ketone (1.0 eq)[1]
- Hydroxylamine hydrochloride () (1.5 eq)[1][2]
- Sodium Acetate (

) (2.0 eq)

- Solvent: Ethanol/Water (3:1 v/v)

Step-by-Step Methodology:

- Preparation: In a 250 mL round-bottom flask, dissolve 10.0 g (68.4 mmol) of cyclopropyl phenyl ketone in 60 mL of Ethanol (95%).
- Reagent Addition: Add 7.1 g (102 mmol) of

to the stirring solution.
- Buffering: Dissolve 11.2 g (136 mmol) of NaOAc in 20 mL of deionized water and add this to the reaction mixture.
 - Expert Note: The use of NaOAc buffers the solution. Strong bases (NaOH) can sometimes degrade the cyclopropyl ring or cause side reactions at high temps.
- Reflux: Attach a condenser and reflux the mixture at 80°C for 3–4 hours. Monitor by TLC (Eluent: 20% EtOAc/Hexane).
- Work-up:
 - Rotary evaporate the ethanol.[\[1\]](#)[\[3\]](#)
 - Resuspend the residue in water (50 mL) and extract with Dichloromethane (DCM, 3 x 50 mL).
 - Wash combined organics with brine, dry over

, and concentrate.
- Purification: The crude oil often solidifies upon standing. Recrystallize from Ethanol/Water or Hexanes if necessary.[\[1\]](#)[\[3\]](#)

Quality Control (NMR):

- Look for the disappearance of the ketone carbonyl signal (~198 ppm in

) and appearance of the oxime carbon (~160 ppm).

- Critical Check: Ensure the cyclopropyl ring is intact (multiplets at 0.6–1.2 ppm in NMR).

Protocol B: Downstream Transformations

Workflow 1: Reduction to Primary Amine (CNS Active Scaffold)

Target: Cyclopropyl(phenyl)methanamine

Safety Warning: Lithium Aluminum Hydride (LiAlH_4) is pyrophoric. Use strictly anhydrous conditions.

- Setup: Flame-dry a 3-neck flask under Argon.
- Charging: Add LiAlH_4 (2.5 eq) suspended in anhydrous THF. Cool to 0°C .^{[4][5]}
- Addition: Dissolve CPMO (1.0 eq) in anhydrous THF and add dropwise. The reaction is exothermic.
- Reaction: Allow to warm to Room Temp (RT), then reflux gently for 6 hours.
 - Mechanism:^{[3][6][7][8][9][10][11]} The aluminohydride attacks the C=N bond.
- Quenching (Fieser Method): Cool to 0°C . Dilute with ether. Add water (mL), 15% NaOH (mL), then water (mL) where = grams of LiAlH_4 used.
- Isolation: Filter the granular white precipitate. Concentrate the filtrate to yield the amine.^[12]

Workflow 2: Beckmann Rearrangement (Amide Synthesis)

Target: N-Cyclopropylbenzamide (Major Product)

Migratory Aptitude Logic: In the Beckmann rearrangement, the group anti to the -OH migrates. [6][8] For mixed oximes, the phenyl group generally has a higher migratory aptitude than the cyclopropyl group. However, the E/Z ratio of the starting oxime dictates the product mix.[8]

- Reagent: Thionyl Chloride () or Cyanuric Chloride (milder).
- Procedure: Dissolve CPMO in dry ether at 0°C. Add dropwise.
- Observation: Immediate precipitation of the imidoyl chloride intermediate usually occurs.
- Hydrolysis: Quench with saturated .
- Result: The rearrangement typically yields N-cyclopropylbenzamide (Phenyl migrates to N) rather than Cyclopropanecarboxanilide.

Analytical Standards & Troubleshooting

Issue	Probable Cause	Corrective Action
Low Yield (Synthesis)	Incomplete condensation due to steric bulk of cyclopropyl.	Increase reflux time to 6h; ensure pH is ~5-6 (Acetate buffer).
Ring Opening	Acid concentration too high during workup.	Avoid strong mineral acids (HCl) during extraction; use Citric Acid if acidification is needed.
Mixed Isomers (Amide)	E/Z isomerization of oxime prior to rearrangement.	Separate E/Z oxime isomers via column chromatography before performing Beckmann rearrangement.

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